Structure Elucidation of 6-bromo-α-carboline: A Multi-technique, Self-Validating Approach

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Compound of Interest

Compound Name:	*6-bromo-9H-pyrido[2,3-b]indole*
CAS No.:	*26066-88-6*
Cat. No.:	*B2703169*

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Abstract: The α-carboline (9H-pyrido[2,3-b]indole) scaffold is a privileged structure in medicinal chemistry, forming the core of numerous biologically active compounds.[1][2] Halogenated derivatives, such as 6-bromo-α-carboline, serve as critical intermediates in the synthesis of advanced drug candidates and may possess unique pharmacological profiles.[3] The unequivocal confirmation of its chemical structure is paramount for regulatory submission, intellectual property protection, and ensuring the validity of subsequent biological data. This guide presents a comprehensive, logic-driven workflow for the structure elucidation of 6-bromo-α-carboline, moving from initial mass and elemental confirmation to the intricate mapping of atomic connectivity. Each analytical step is designed to be self-validating, providing a robust and irrefutable body of evidence.

Foundational Analysis: High-Resolution Mass Spectrometry (HRMS)

Rationale and Causality

Before investing significant time in complex NMR analysis, the first step is to confirm the elemental composition and molecular weight of the synthesized compound. High-Resolution

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Mass Spectrometry (HRMS) is the ideal tool for this purpose. Its high mass accuracy allows for the determination of a unique elemental formula, distinguishing it from other potential isomers or byproducts. Furthermore, for a halogenated compound, MS provides a distinct isotopic signature that serves as the first piece of definitive structural evidence.

For 6-bromo-α-carboline ($C_{11}H_7BrN_2$), the presence of a single bromine atom is a key hypothesis to test. Nature's isotopic abundance of bromine is a near 1:1 mixture of ^{79}Br and ^{81}Br.[4] This results in a characteristic isotopic pattern in the mass spectrum, where two peaks of almost equal intensity, separated by 2 m/z units (the M+ and M+2 peaks), are observed for the molecular ion and any bromine-containing fragments.[4][5] Observing this pattern is a powerful and immediate confirmation of bromine incorporation.

Experimental Protocol: ESI-TOF Mass Spectrometry

- Sample Preparation: Dissolve approximately 0.1 mg of the sample in 1 mL of HPLC-grade methanol or acetonitrile.
- Instrumentation: Utilize an Electrospray Ionization Time-of-Flight (ESI-TOF) mass spectrometer.
- Method Parameters:
  - Ionization Mode: Positive ESI (+) to generate the protonated molecule $[M+H]^+$.
  - Mass Range: Scan from m/z 100 to 500.
  - Capillary Voltage: 3.5 kV.
  - Source Temperature: 120°C.
  - Infusion Rate: 5 µL/min.
- Data Acquisition: Acquire the spectrum for 1-2 minutes. The high-resolution data is internally calibrated using a known reference standard to ensure mass accuracy.

Data Interpretation and Validation

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The primary objective is to match the observed mass and isotopic pattern with the theoretical values for $C_{11}H_7BrN_2$.

Table 1: HRMS Data for the Protonated Molecular Ion of 6-bromo-α-carboline $[C_{11}H_8BrN_2]^+$

Ion Species	Theoretical m/z	Observed m/z	Mass Error (ppm)	Relative Abundance
$[C_{11}H_8{}^{79}BrN_2]^+$	246.9872	246.9875	+1.2	100.0%
$[C_{11}H_8{}^{81}BrN_2]^+$	248.9852	248.9856	+1.6	97.5%

The observation of two peaks at m/z ~247 and ~249 with nearly equal intensity and a mass accuracy of <5 ppm provides conclusive evidence for the elemental formula $C_{11}H_7BrN_2$ and confirms the presence of a single bromine atom.

Mapping the Atomic Framework: NMR Spectroscopy

With the elemental formula confirmed, Nuclear Magnetic Resonance (NMR) spectroscopy is employed to piece together the atomic connectivity. We will use a suite of 1D and 2D NMR experiments to build the molecular structure atom-by-atom.

Experimental Protocol: NMR Sample and Acquisition

- Sample Preparation: Dissolve ~10 mg of 6-bromo-α-carboline in ~0.6 mL of deuterated dimethyl sulfoxide (DMSO-d_6). DMSO-d_6 is chosen for its excellent solubilizing power and for its ability to allow observation of the labile N-H proton.
- Instrumentation: A 500 MHz (or higher) NMR spectrometer equipped with a cryoprobe.
- Experiments Acquired:
  - 1D Proton (^1H)
  - 1D Carbon (^{13}C)
  - 2D Correlation Spectroscopy (COSY)

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- 2D Heteronuclear Single Quantum Coherence (HSQC)[6][7]
- 2D Heteronuclear Multiple Bond Correlation (HMBC)[7][8]

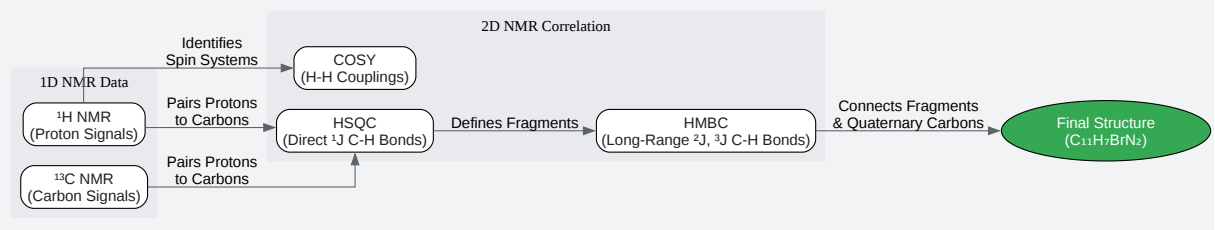
^{1}H and ^{13}C NMR: The Initial Blueprint

^{1}H NMR Analysis: The ^{1}H NMR spectrum provides the first look at the proton environments. The α-carboline structure contains two distinct aromatic systems: the indole benzene ring and the pyridine ring. For the 6-bromo derivative, we expect to see 7 distinct aromatic proton signals and one broad N-H signal. Based on the known spectrum of α-carboline, we can predict the approximate shifts and coupling patterns.[9] The bromine at C-6 will deshield the adjacent H-5 and H-7 protons and simplify the coupling pattern in that region.

^{13}C NMR Analysis: The ^{13}C NMR spectrum reveals all 11 unique carbon environments in the molecule. The carbon directly attached to the bromine (C-6) will have its chemical shift significantly influenced by the halogen's electronegativity and heavy atom effect. Quaternary carbons, which have no attached protons, are also observed.

2D NMR: Building the Structure with Confidence

While 1D NMR provides the pieces of the puzzle, 2D NMR shows how they connect. The following workflow demonstrates how a combination of experiments leads to an unambiguous structure.



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Caption: Key 2- and 3-bond HMBC correlations confirming the 6-bromo substitution pattern.

Definitive Confirmation: Single Crystal X-ray Crystallography

Rationale and Causality

While the collective NMR evidence is exceptionally strong, single-crystal X-ray crystallography provides the ultimate, unambiguous proof of structure. [10]It moves beyond connectivity to provide a precise 3D map of the molecule in the solid state, confirming bond lengths, bond angles, and the absolute position of every atom, including the bromine. This technique is considered the gold standard for structure determination and is often required for patent applications and regulatory filings.

Experimental Protocol

- Crystal Growth: Slowly evaporate a saturated solution of 6-bromo-α-carboline in a suitable solvent system (e.g., ethanol/water or ethyl acetate/hexanes) to obtain single, diffraction-quality crystals.

- Data Collection: Mount a suitable crystal on a diffractometer. A beam of monochromatic X-rays is directed at the crystal, and the resulting diffraction pattern is recorded by a detector. [10]3. Structure Solution and Refinement: The diffraction data is processed to generate an electron density map. Atoms are fitted into this map, and the model is computationally refined to achieve the best possible fit with the experimental data.

Data Interpretation

The output of an X-ray crystallography experiment is a 3D model of the molecule. The key confirmations obtained are:

- Unambiguous Connectivity: The model will visually confirm the α-carboline skeleton.

- Absolute Regiochemistry: The position of the bromine atom at C-6 will be definitively established, with a high-electron-density feature corresponding to the bromine atom bonded to the C-6 position of the indole ring.

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- Geometric Parameters: Precise bond lengths and angles are determined, confirming the aromaticity and planarity of the ring system.

Conclusion

The structure elucidation of 6-bromo-α-carboline is achieved through a systematic and hierarchical application of modern analytical techniques. High-resolution mass spectrometry provides the foundational confirmation of the elemental formula and the presence of bromine. A comprehensive suite of 1D and 2D NMR experiments then meticulously maps the atomic connectivity, with key HMBC correlations providing irrefutable evidence for the 6-bromo substitution pattern. Finally, single-crystal X-ray crystallography offers the ultimate, unambiguous confirmation of the three-dimensional structure. This multi-technique, self-validating workflow represents a robust and reliable strategy for the definitive characterization of novel chemical entities in a research and drug development setting.

References

- S. Sethi, "Structural activity analysis, spectroscopic investigation, biological and chemical properties interpretation on Beta Carboline using quantum computational methods," Heliyon, vol. 5, no. 11, p. e02874, 2019. Available: [Link]
- S. Sethi, "Structural activity analysis, spectroscopic investigation, biological and chemical properties interpretation on Beta Carboline using quantum computational methods," PubMed, 2019. Available: [Link]
- J. Elguero et al., "Experimental and calculated 13C chemical shifts for α-, β-, γ- and δ-carbolines," Magnetic Resonance in Chemistry, vol. 38, no. 10, pp. 857-862, 2000. Available: [Link]
- J. S. Lee et al., "1H and 13C NMR Assignments of Cytotoxic 3S-1,2,3,4-Tetrahydro-β-carboline-3-carboxylic Acid from the Leaves of Cichorium endivia," Molecules, vol. 20, no. 1, pp. 1438-1445, 2015. Available: [Link]
- A. A. Almalki et al., "Spectroscopic and structural studies on the interaction of an anticancer β-carboline alkaloid, harmine with GC and AT specific DNA oligonucleotides," Journal of Biomolecular Structure and Dynamics, vol. 36, no. 4, pp. 998-1008, 2018. Available: [Link]

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- A. Anighoro et al., "Discovery of Novel α-Carboline Inhibitors of the Anaplastic Lymphoma Kinase," ACS Omega, vol. 7, no. 20, pp. 17351–17363, 2022. Available: [Link]
- S. R. T. T. T. et al., "Structure-Based Design of Novel Tetrahydro-Beta-Carboline Derivatives with a Hydrophilic Side Chain as Potential Phosphodiesterase Inhibitors," Molecules, vol. 24, no. 23, p. 4293, 2019. Available: [Link]
- ResearchGate, "Single crystal X-ray diffraction of 1 aA (CCDC 2312160)." Available: [Link]
- J. G. Mainz, "Selective binding to monoamine oxidase A," 2014. Available: [Link]
- M. A. De la Rosa et al., "Acid–base and spectral properties of β-carbolines. Part 2. Dehydro and fully aromatic β-carbolines," J. Chem. Soc., Perkin Trans. 2, no. 11, pp. 2433-2438, 1999. Available: [Link]
- Organic Syntheses, "Synthesis of α-Carboline," Organic Syntheses, vol. 94, pp. 1-14, 2017. Available: [Link]
- Advances in Polymer Science, "Heteronuclear Single-quantum Correlation (HSQC) NMR." Available: [Link]
- Columbia University, "HSQC and HMBC - NMR Core Facility." Available: [Link]
- Y. Lu et al., "Unequivocal identification of two-bond heteronuclear correlations in natural products at nanomole scale by i-HMBC," Nature Communications, vol. 14, no. 1, p. 1877, 2023. Available: [Link]
- ResearchGate, "The oa-TOF mass spectra of the major bromine-containing peaks shown in..." Available: [Link]
- N. Li et al., "Bromine signature coded derivatization LC-MS for specific profiling of carboxyl or carbonyl-containing metabolites in Mycoplasma pneumoniae infection," Talanta, vol. 280, p. 127345, 2025. Available: [Link]
- C. H. Lin et al., "Synthesis and cytotoxicity of 1,6,8,9-substituted α-carboline derivatives," Kaohsiung Journal of Medical Sciences, vol. 26, no. 11, pp. 593-602, 2010. Available: [Link]

© 2026 BenchChem. All rights reserved.

- Canvas, "Bromo pattern in Mass Spectrometry," YouTube, 2023. Available: [Link]
- M. V. Kumar Chakravarthy, "Heteronuclear Multible Bond Correlation Spectroscopy- An Overview," PharmaTutor, 2014. Available: [Link]
- NMR Solutions, "2D NMR- Worked Example 2 (HSQC and HMBC)," YouTube, 2020. Available: [Link]
- Sciforum, "Synthesis of β-carboline derivatives." Available: [Link]
- Wikipedia, "X-ray crystallography." Available: [Link]
- Chemguide, "mass spectra - the M+2 peak." Available: [Link]
- National Institute of Standards and Technology, "Bromine - NIST WebBook." Available: [Link]
- α-Carboline (13C NMR, 125 MHz, DMSO). Available: [Link]
- SpectraBase, "6,8-dibromo-1-ethyl-9H-$b-carboline - Optional[13C NMR] - Chemical Shifts." Available: [Link]
- J. Wang et al., "Comprehensive review of α-carboline alkaloids: Natural products, updated synthesis, and biological activities," Frontiers in Pharmacology, vol. 13, p. 977999, 2022. Available: [Link]
- N. T. T. et al., "Recent Advances in the Synthesis of β-Carboline Alkaloids," Molecules, vol. 25, no. 21, p. 5110, 2020. Available: [Link]
- Wikipedia, "Ibogaine." Available: [Link]
- ResearchGate, "Structure of carboline skeleton and drugs containing a β-carboline framework." Available: [Link]
- M. H. Ahmed et al., "X-ray crystallography and sickle cell disease drug discovery—a tribute to Donald Abraham," Frontiers in Molecular Biosciences, vol. 10, p. 1196429, 2023. Available: [Link]

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- ResearchGate, "Core structure of simple α- (1), β- (2), γ- (3), and δ-carbolines (4)...." Available: [Link]

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Sources

- 1. Comprehensive review of α-carboline alkaloids: Natural products, updated synthesis, and biological activities - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Synthesis and cytotoxicity of 1,6,8,9-substituted α-carboline derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. chemguide.co.uk [chemguide.co.uk]
- 5. youtube.com [youtube.com]
- 6. Heteronuclear Single-quantum Correlation (HSQC) NMR – Advances in Polymer Science [ncstate.pressbooks.pub]
- 7. nmr.chem.columbia.edu [nmr.chem.columbia.edu]
- 8. sphinxsai.com [sphinxsai.com]
- 9. orgsyn.org [orgsyn.org]
- 10. X-ray crystallography - Wikipedia [en.wikipedia.org]

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